

Proper Disposal Procedures: 2,3-Dichloro-6-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2,3-Dichloro-6-nitrobenzoic acid

CAS No.: 13300-62-4

Cat. No.: B1629732

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Executive Summary & Core Directive

Do not dispose of **2,3-Dichloro-6-nitrobenzoic acid** down the drain. Due to the presence of halogen atoms (Chlorine) and a nitro group on the benzene ring, this compound is classified as Halogenated Organic Waste.^{[1][2][3][4][5]} While it is an acid, standard neutralization-and-flush protocols are prohibited because the halogenated organic backbone persists and poses environmental toxicity risks.^{[1][2][4][5]}

Disposal Method: High-temperature incineration at an EPA-permitted hazardous waste facility.^{[1][2][3][4][5]} CAS Number: 13300-62-4 (Verify specific isomer on container label; isomers vary).^{[1][2][3][4][5]}

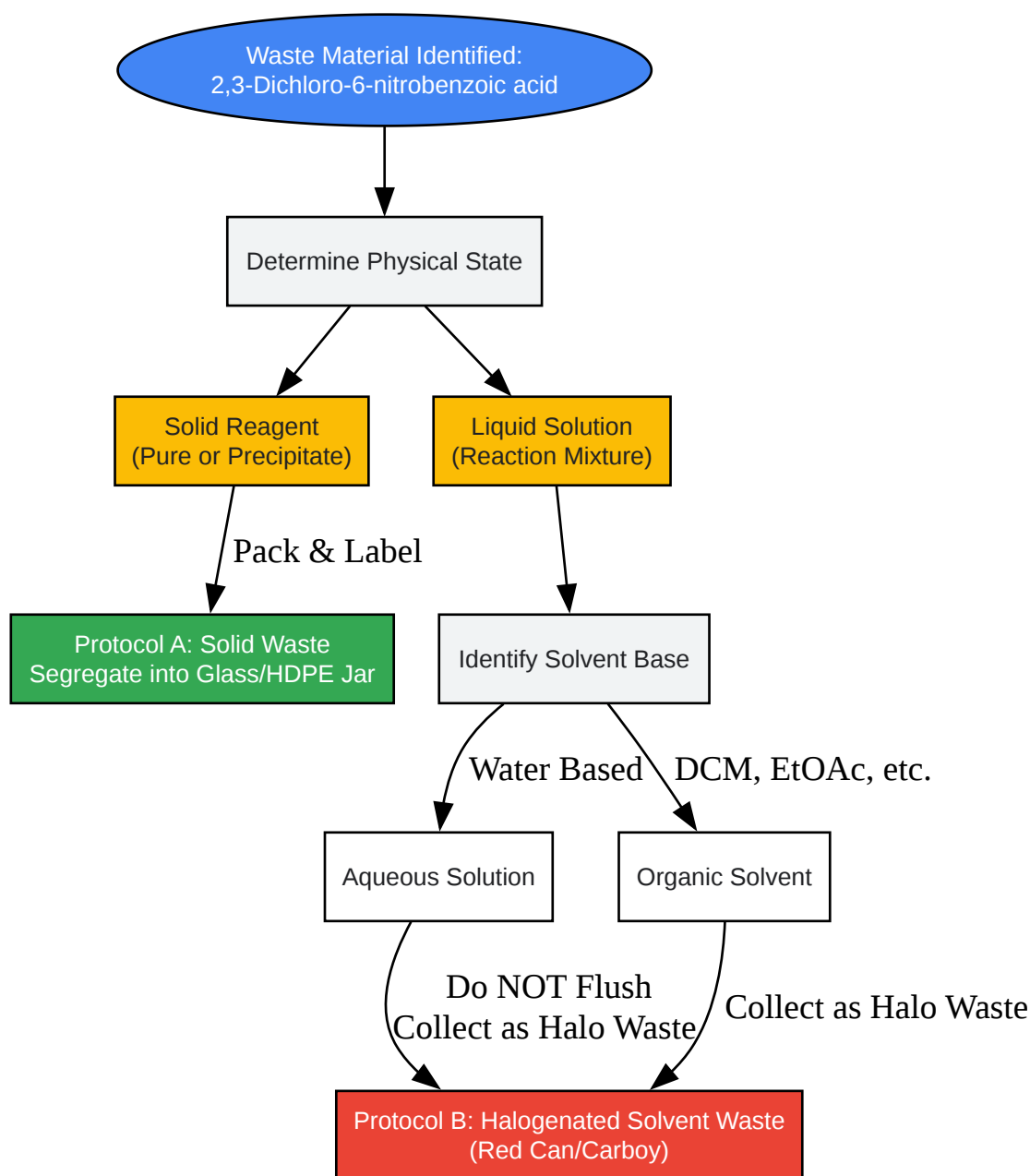
Hazard Identification & Risk Assessment

Before initiating disposal, you must understand why specific protocols are in place.^[3] This compound combines the corrosivity of a strong organic acid with the environmental persistence of a halogenated aromatic.^{[2][5]}

Hazard Category	Risk Description	Operational Implication
Corrosivity	Strong organic acid (Estimated pKa < 2.0 due to ortho-nitro effect).[1][2][3][4][5]	Incompatible with Bases/Oxidizers. Mixing with bleach (NaOCl) can generate toxic chloramine or chlorine gas.[1][3]
Health	Causes severe skin burns and eye damage (H314/H319).[1][3]	PPE Mandatory: Nitrile gloves (double-gloved recommended), safety goggles, and lab coat.[1][2][3][5]
Environmental	Halogenated organic compound.[2][3]	Zero Discharge: Illegal to discharge into municipal sewer systems (POTW).[3]

Decision Logic for Disposal (Workflow)

The following decision tree illustrates the autonomous logic required to determine the correct waste stream based on the physical state of the material.



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Figure 1: Decision tree for selecting the appropriate waste stream.[5] Note that both aqueous and organic solutions ultimately route to Halogenated Waste streams due to the solute's chemistry.[1][2][3][5]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Reagent or Contaminated Solids)

Applicability: Expired chemicals, synthesis byproducts, or contaminated spill debris.[3][5]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or clear glass jar with a screw-top lid.[1][2][3][4][5]
 - Why? HDPE is resistant to organic acids.[2] Avoid metal containers which may corrode.[2]
- Segregation: Place the solid material directly into the container.
 - Self-Validation: Ensure the container is dry before adding solids to prevent exothermic hydrolysis or dissolution heat.[2][3]
- Labeling: Attach a hazardous waste label immediately.
 - Constituents: **"2,3-Dichloro-6-nitrobenzoic acid, solid."**[1][2][3][4][5]
 - Hazard Checkbox: Mark "Corrosive" and "Toxic."[2][3]
- Secondary Containment: Store the sealed container in a secondary plastic tray until pickup.

Protocol B: Liquid Waste (Solutions)

Applicability: Mother liquors, reaction mixtures, or dissolved waste.[3]

- pH Verification (The "Self-Validating" Step):
 - Before adding to a central waste carboy, test the pH of your solution using a pH strip.
 - Critical: If the solution is highly acidic ($\text{pH} < 2$), do not mix with waste streams containing cyanides, sulfides, or strong bases.[1][3][5] This prevents the generation of HCN/H₂S gas or violent exotherms.[2][3]
- Stream Selection:
 - Pour into the Halogenated Waste carboy.

- Note: Even if dissolved in water, the presence of the chlorinated ring mandates this classification over "Aqueous Acid Waste."[\[2\]](#)[\[5\]](#)
- Log Entry: Record the volume and concentration on the waste tag attached to the carboy.

Spill Management & Emergency Response

Scenario: You have dropped a 10g bottle of solid **2,3-Dichloro-6-nitrobenzoic acid** on the floor.

- Isolate: Evacuate the immediate area (3-meter radius) and alert nearby personnel.
- PPE Up: Wear safety goggles, lab coat, and double nitrile gloves.[\[2\]](#)[\[3\]](#) Use a dust mask (N95) if powder is fine/aerosolized.[\[5\]](#)
- Containment (Dry Spill):
 - Do not wet the spill.[\[2\]](#) Water spreads the contamination.[\[2\]](#)
 - Gently sweep the solid using a dustpan and brush into a hazardous waste bag or jar.[\[2\]](#)
- Decontamination:
 - Once the bulk solid is removed, wet a paper towel with a dilute Sodium Bicarbonate (5%) solution.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Wipe the surface.[\[2\]](#)[\[6\]](#) You may see slight bubbling (neutralization).[\[3\]](#)[\[5\]](#)
 - Self-Validation: Wipe again with a pH strip; the surface should be neutral (pH 6-8).[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Disposal of Debris: Place all paper towels, gloves, and scoop residue into the solid waste container (Protocol A).

References & Regulatory Grounding[\[3\]](#)[\[5\]](#)[\[7\]](#)

- CymitQuimica. (2025).[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) **2,3-Dichloro-6-nitrobenzoic acid** Product Data & CAS 13300-62-4.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[12\]](#) Retrieved from [\[1\]](#)[\[5\]](#)

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